

humulene epoxide II concentration variation across plant sources

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Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

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Concentration Variation Across Plant Sources

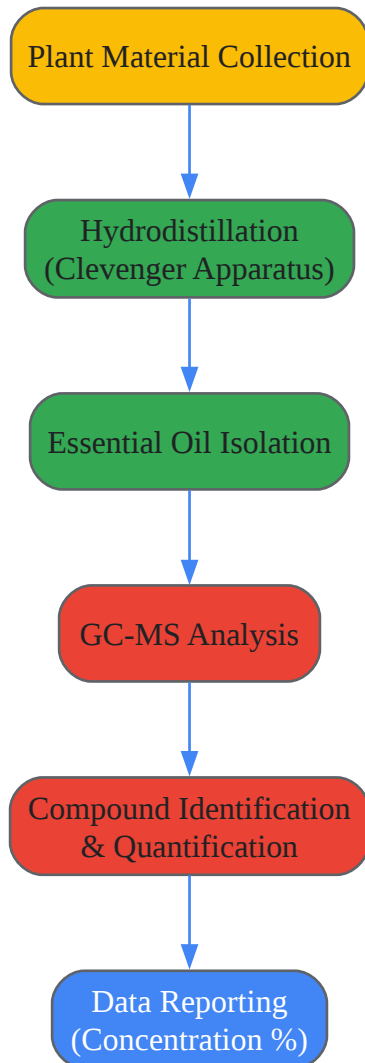
| Plant Species | Plant Organ | Humulene Epoxide II Concentration | Reference / Cultivar / Note |
|---------------------------------|-------------|--|--|
| Baccharis calvescens [1] | Leaves | 1.41% to 5.69% (Seasonal variation) | Native species from Brazil. |
| Syzygium cumini [2] | Leaves | 8.27% | Major identified component in leaf essential oil. |
| Syzygium cumini [2] | Stem Bark | 10.44% | Major identified component in bark essential oil. |
| Hornstedtia bella [3] | Whole Plant | 1.12% | A Zingiberaceae species from Vietnam. |
| Hornstedtia bella [3] | Rhizomes | 0.81% | Lower concentration than in the whole plant. |
| Hornstedtia bella [3] | Leaves | 0.23% | Lowest concentration among the plant parts tested. |

Experimental Protocols for Data Generation

The quantitative data in the table was generated through standardized and rigorous analytical techniques, crucial for ensuring reproducibility and reliability in pharmaceutical research.

- **Essential Oil Extraction:** The primary method used in these studies is **hydrodistillation**, often employing a **Clevenger-type apparatus** [3] [4]. In this process, plant material is heated in water, and the resulting steam carries volatile oils into a condenser where they are collected and separated. Yields are calculated based on the weight of the oil relative to the dry weight of the plant material.
- **Chemical Composition Analysis:** The identification and quantification of Humulene Epoxide II are performed using **Gas Chromatography-Mass Spectrometry (GC-MS)** [2] [3] [1]. This technique separates the complex mixture of compounds in the essential oil (gas chromatography) and then identifies each component based on its unique mass spectrum (mass spectrometry). Compound identification is typically confirmed by comparing the observed mass spectra and retention indices with those in standard reference libraries (e.g., NIST) [5].

The following diagram illustrates the workflow from plant material to analytical results.



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Key Influencing Factors for Research Consideration

When selecting plant material for sourcing Humulene Epoxide II, it is critical to account for factors that significantly impact its concentration.

- **Plant Organ Specificity:** The biosynthetic pathways for terpenes like Humulene Epoxide II can be highly active in specific plant organs. The data shows a clear variation within *Syzygium cumini*, where the stem bark contained significantly more Humulene Epoxide II than the leaves [2].

- **Seasonal Variation:** The metabolic profile of a plant changes with its phenological stage and in response to environmental factors like temperature and light. Research on *Baccharis* species confirms that the chemical composition of essential oils, including sesquiterpene oxides, varies seasonally [1]. Collecting plant material in different seasons can thus yield different concentrations of the target compound [6].
- **Geographical and Species-Level Variation:** The fundamental genetic makeup of a plant species, along with environmental conditions of its habitat (soil, climate), plays a major role in its secondary metabolite production [6] [7]. The concentration range observed in *Baccharis calvescens* is distinct from that found in *Syzygium cumini*, highlighting the importance of species selection [2] [1].

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To cite this document: Smolecule. [humulene epoxide II concentration variation across plant sources].

Smolecule, [2026]. [Online PDF]. Available at:

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